

Application Note: In Vitro Transcription Assay for 22Z-Paricalcitol

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Compound of Interest

Compound Name: 22Z-Paricalcitol

Cat. No.: B1156411

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Introduction

22Z-Paricalcitol is a synthetic analog of calcitriol, the active form of vitamin D. Its biological activities are mediated through its binding to the Vitamin D Receptor (VDR), a nuclear receptor that functions as a ligand-activated transcription factor.[1][2] Upon ligand binding, the VDR forms a heterodimer with the Retinoid X Receptor (RXR).[3][4] This complex then binds to specific DNA sequences known as Vitamin D Response Elements (VDREs) in the promoter regions of target genes, thereby modulating their transcription.[3][4][5][6] This application note provides a detailed protocol for an in vitro transcription (IVT) assay to characterize the activity of **22Z-Paricalcitol** on VDR-mediated gene expression.

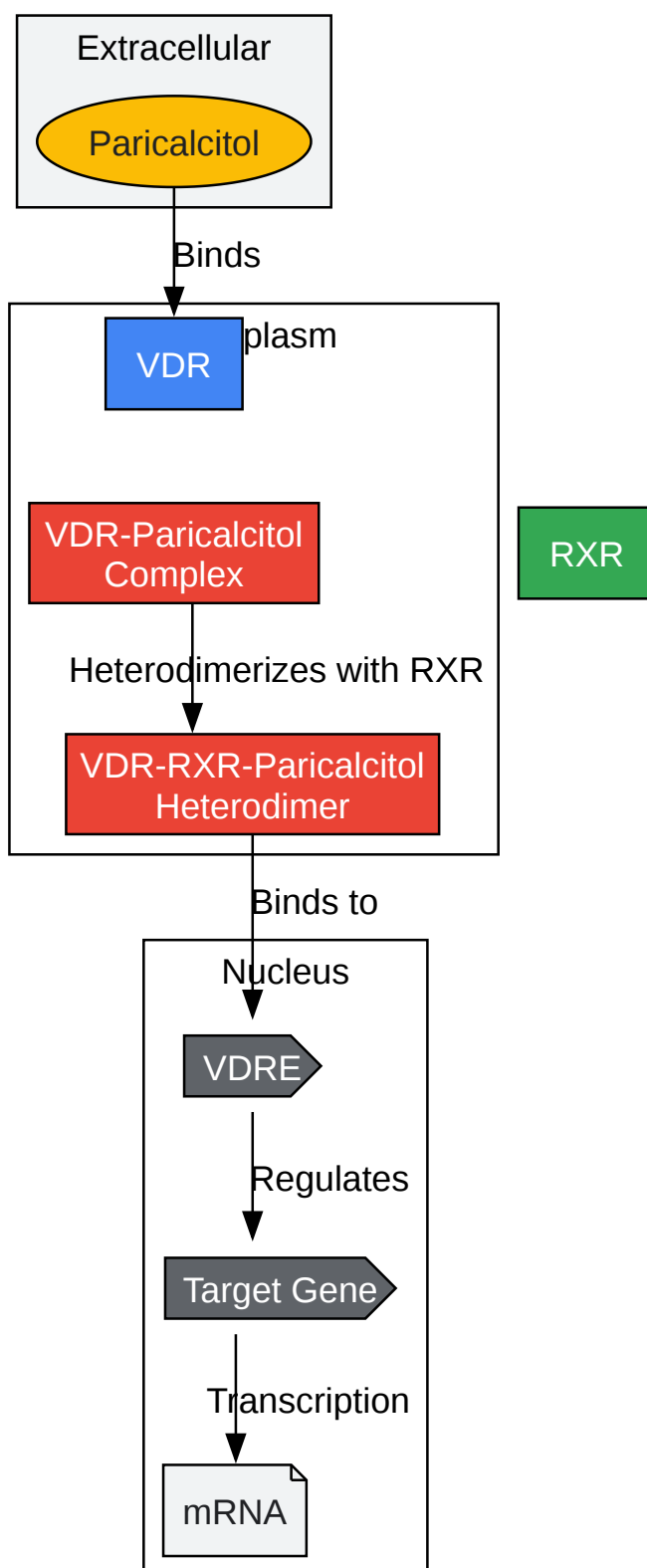
The described cell-free assay allows for a quantitative assessment of a compound's direct effect on the transcriptional machinery, independent of cellular uptake, metabolism, or off-target effects within a cellular context. This makes it a valuable tool for compound screening, mechanism of action studies, and determining the potency of VDR agonists like **22Z-Paricalcitol**.

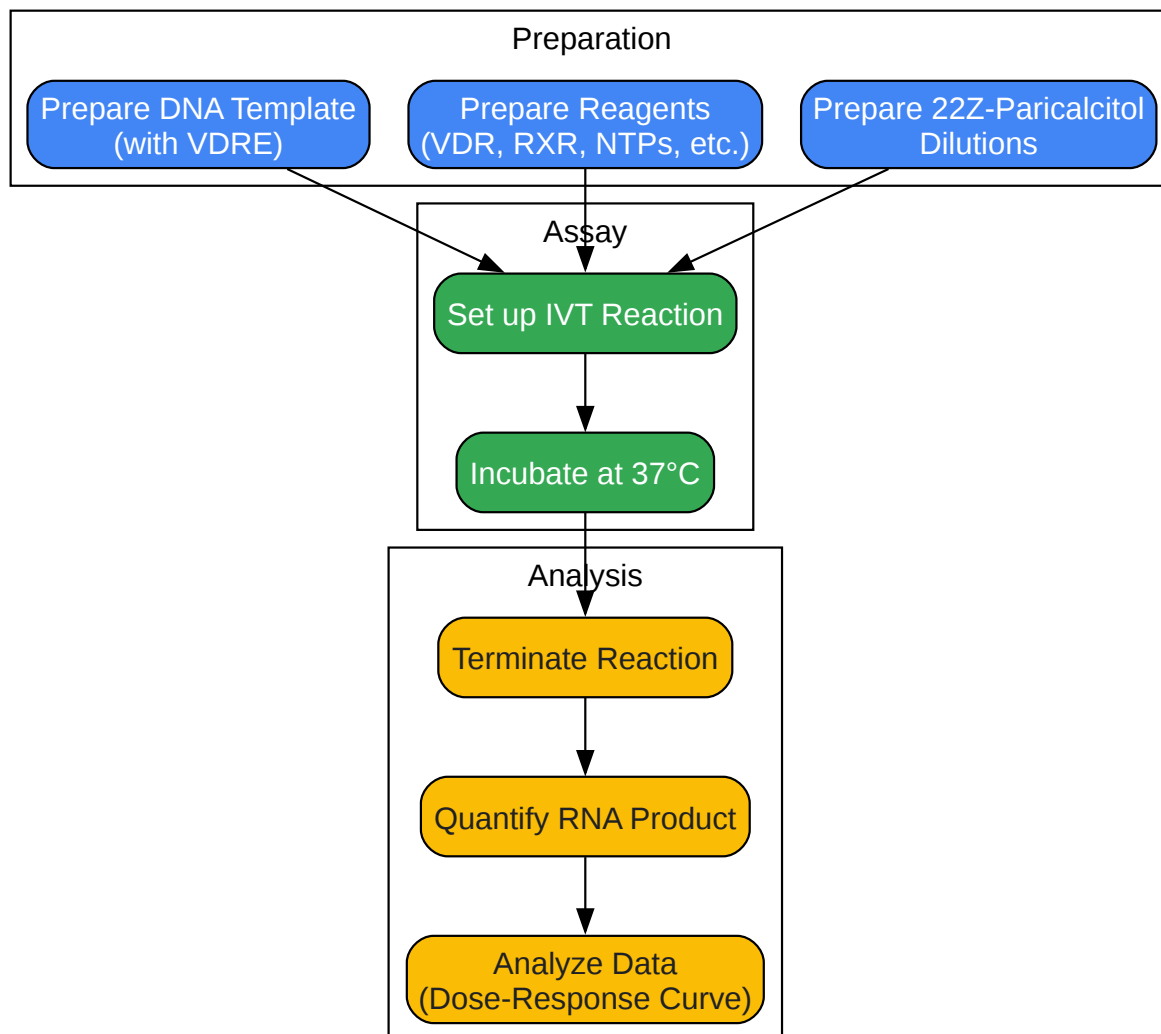
Principle of the Assay

This in vitro transcription assay reconstitutes the key components of VDR-mediated transcription in a test tube. A linear DNA template containing a minimal promoter and an upstream VDRE is incubated with recombinant human VDR and RXR proteins, RNA

polymerase, and nucleoside triphosphates (NTPs). In the presence of a VDR agonist such as **22Z-Paricalcitol**, the VDR/RXR heterodimer binds to the VDRE and stimulates transcription of the downstream gene by RNA polymerase. The resulting RNA transcript is then quantified to determine the activity of the compound.

Signaling Pathway of 22Z-Paricalcitol





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